

Application Notes and Protocols: Reaction of 2-Methyl-1-Butene with Nitrogen Dioxide

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Compound of Interest

Compound Name: 2-Methyl-1-nitrobutane

CAS No.: 3457-57-6

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Introduction

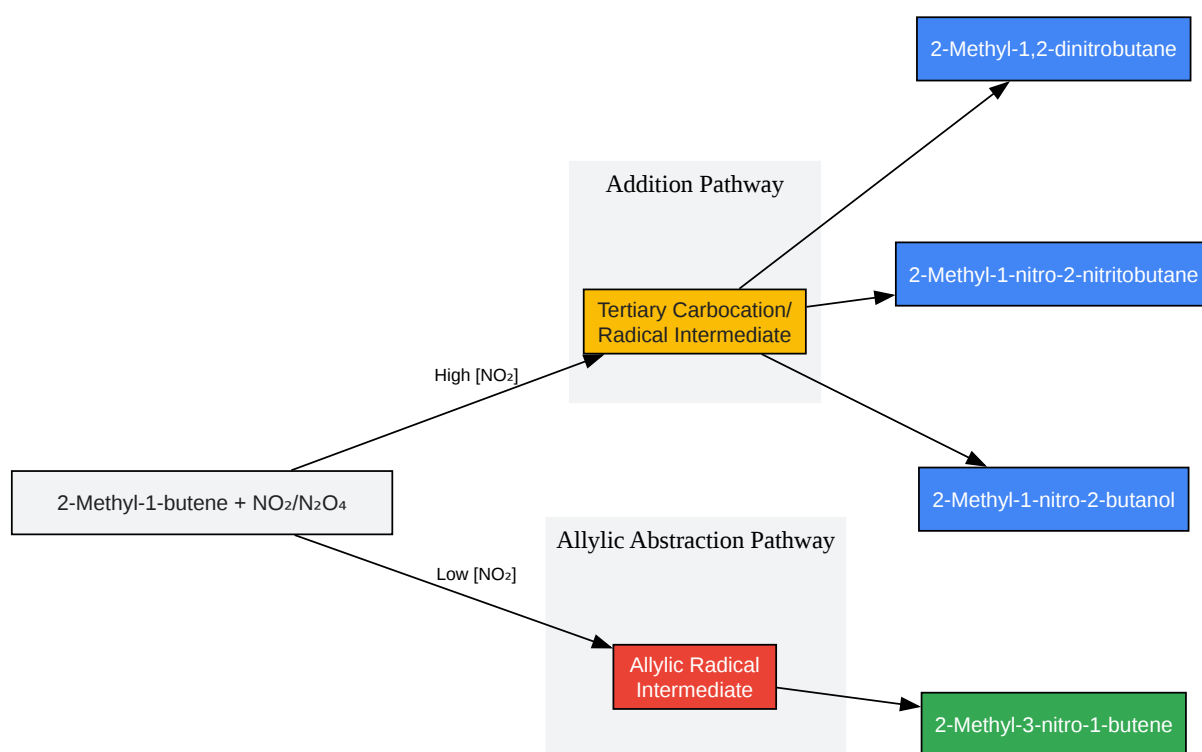
The reaction of alkenes with nitrogen dioxide (NO_2) is a fundamental process in organic chemistry with implications in atmospheric chemistry, industrial synthesis, and as a potential route for the formation of nitro-alkene functionalities in drug development. Nitrogen dioxide exists in equilibrium with its dimer, dinitrogen tetroxide (N_2O_4), and both species can act as reactants, leading to a variety of products through different mechanisms. This document provides detailed application notes and protocols for the reaction of 2-methyl-1-butene with nitrogen dioxide, including potential reaction pathways, expected products, and generalized experimental procedures.

Reaction Mechanisms and Pathways

The reaction of 2-methyl-1-butene with nitrogen dioxide can proceed through two primary competitive pathways: electrophilic/radical addition to the double bond and allylic hydrogen abstraction. The predominant pathway is highly dependent on the concentration of nitrogen dioxide.

- **Addition Pathway:** At higher concentrations of nitrogen dioxide, the reaction is expected to proceed primarily through an addition mechanism. This can occur via a radical or an electrophilic pathway. In the electrophilic addition, the more stable tertiary carbocation is formed at the C2 position, followed by nucleophilic attack by a nitro group. In the radical pathway, a radical addition to the double bond forms the more stable tertiary radical, which then reacts with another nitrogen dioxide molecule.
- **Allylic Hydrogen Abstraction Pathway:** At lower concentrations of nitrogen dioxide (e.g., below 100 ppm), the reaction favors the abstraction of an allylic hydrogen atom.^[1] This results in the formation of a resonance-stabilized allylic radical, which can then react with a second molecule of nitrogen dioxide.

The following diagram illustrates the key intermediates and products of these pathways.



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Caption: Reaction pathways of 2-methyl-1-butene with nitrogen dioxide.

Expected Products and Characterization

Based on the reaction mechanisms, a mixture of products is anticipated. The table below summarizes the expected major products and their key characteristics.

Product Name	Chemical Structure	Molar Mass (g/mol)	Expected Spectroscopic Data
2-Methyl-1,2-dinitrobutane	$\text{CH}_3\text{CH}_2(\text{C}(\text{NO}_2)\text{CH}_3)\text{CH}_2\text{NO}_2$	162.14	^1H NMR: Distinct signals for the methyl, ethyl, and methylene protons. ^{13}C NMR: Signals for the quaternary carbon attached to a nitro group, and other aliphatic carbons. IR (cm^{-1}): Strong absorptions around 1550 and 1370 (asymmetric and symmetric NO_2 stretching).
2-Methyl-1-nitro-2-butanol	$\text{CH}_3\text{CH}_2(\text{C}(\text{OH})\text{CH}_3)\text{CH}_2\text{NO}_2$	147.16	^1H NMR: Presence of a hydroxyl proton signal (broad singlet), along with signals for the alkyl groups. ^{13}C NMR: A signal for the carbon bearing the hydroxyl group. IR (cm^{-1}): Broad O-H stretch around 3400, in addition to NO_2 stretches.
2-Methyl-1-nitro-2-nitritobutane	$\text{CH}_3\text{CH}_2(\text{C}(\text{ONO})\text{CH}_3)\text{CH}_2\text{NO}_2$	178.14	^1H NMR: Similar to the dinitro compound, but with different chemical shifts due to the nitrite group. IR (cm^{-1}): Characteristic N=O stretch for the nitrite

group around 1650-1680, in addition to NO₂ stretches.

2-Methyl-3-nitro-1-butene

CH₂=C(CH₃)CH(NO₂)
CH₃

115.13

¹H NMR: Signals for vinylic protons, and a methine proton adjacent to the nitro group. IR (cm⁻¹): C=C stretch around 1640, in addition to NO₂ stretches.

Experimental Protocols

The following are generalized protocols for the reaction of 2-methyl-1-butene with nitrogen dioxide under different conditions, leading to different product distributions.

Protocol 1: Synthesis of Addition Products (High NO₂ Concentration)

This protocol is designed to favor the formation of addition products such as 2-methyl-1,2-dinitrobutane.

Materials:

- 2-Methyl-1-butene (≥98%)
- Dinitrogen tetroxide (or a source of nitrogen dioxide)
- Anhydrous diethyl ether (or other suitable aprotic solvent)
- Sodium bicarbonate solution (5% w/v)
- Anhydrous magnesium sulfate
- Round-bottom flask

- Dropping funnel
- Magnetic stirrer
- Ice bath
- Rotary evaporator
- Separatory funnel
- Standard glassware for extraction and filtration

Procedure:

- In a 250 mL three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a nitrogen inlet, dissolve 2-methyl-1-butene (e.g., 0.1 mol) in 100 mL of anhydrous diethyl ether.
- Cool the flask to 0 °C using an ice bath.
- Slowly add a solution of dinitrogen tetroxide (e.g., 0.12 mol) in diethyl ether to the stirred solution of the alkene over a period of 30-60 minutes. Maintain the temperature below 5 °C throughout the addition.
- After the addition is complete, allow the reaction mixture to stir at 0 °C for an additional 2 hours.
- Slowly add 50 mL of cold water to quench the reaction, followed by 50 mL of 5% sodium bicarbonate solution to neutralize any acidic byproducts.
- Transfer the mixture to a separatory funnel and separate the organic layer.
- Wash the organic layer sequentially with 50 mL of water and 50 mL of brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and remove the solvent under reduced pressure using a rotary evaporator.

- The resulting crude product can be purified by column chromatography on silica gel using a hexane/ethyl acetate gradient.

Protocol 2: Synthesis of Allylic Substitution Product (Low NO₂ Concentration)

This protocol is designed to favor the formation of the allylic substitution product, 2-methyl-3-nitro-1-butene.

Materials:

- 2-Methyl-1-butene (≥98%)
- Nitrogen dioxide gas (low concentration, e.g., in an inert gas stream)
- Anhydrous non-polar solvent (e.g., hexane or carbon tetrachloride)
- Gas dispersion tube
- Reaction vessel with a gas inlet and outlet
- Magnetic stirrer
- Analytical instrumentation for monitoring the reaction (e.g., GC-MS)

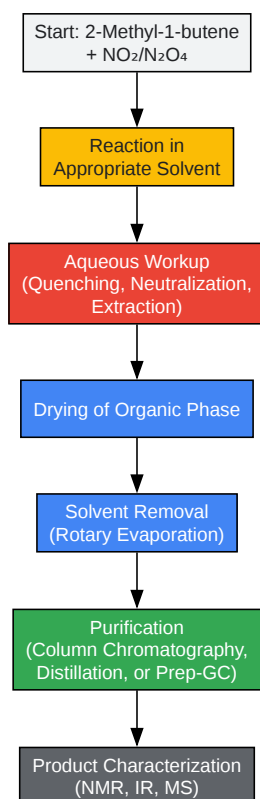
Procedure:

- In a reaction vessel, prepare a dilute solution of 2-methyl-1-butene in the chosen anhydrous solvent.
- Bubble a stream of nitrogen gas containing a low concentration of nitrogen dioxide (e.g., <100 ppm) through the solution at room temperature with vigorous stirring.
- Monitor the progress of the reaction by periodically taking aliquots and analyzing them by GC-MS.
- Once the desired conversion is achieved, stop the gas flow and purge the solution with nitrogen to remove any unreacted nitrogen dioxide.

- The solvent can be carefully removed under reduced pressure.
- The product mixture can be analyzed and purified by preparative gas chromatography or fractional distillation.

Experimental Workflow

The following diagram outlines the general workflow for the synthesis and analysis of the reaction products.



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Caption: General experimental workflow.

Safety Precautions

- Nitrogen dioxide and dinitrogen tetroxide are highly toxic and corrosive. All manipulations should be carried out in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- Reactions involving nitrogen dioxide can be exothermic. Proper temperature control is crucial.
- Organic solvents are flammable. Avoid open flames and sources of ignition.

These protocols and notes provide a comprehensive guide for researchers interested in the reaction of 2-methyl-1-butene with nitrogen dioxide. The specific conditions may require optimization depending on the desired product and available equipment. Careful monitoring and characterization are essential for successful outcomes.

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References

- [1. Mechanisms of nitrogen dioxide reactions: initiation of lipid peroxidation and the production of nitrous Acid - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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